

Technical Whitepaper: 2,6-Dibromobenzyl Chloride – Structural Analysis and Synthetic Utility[1]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 1,3-Dibromo-2-(chloromethyl)benzene
CAS No.: 858006-31-2
Cat. No.: B372489

[Get Quote](#)

Physicochemical Profile & Structural Identity[1][2][3]

2,6-Dibromobenzyl chloride (IUPAC: 2-(chloromethyl)-1,3-dibromobenzene) is a sterically congested benzyl halide.[1] Its structure is defined by a benzene ring substituted with two bromine atoms at the ortho positions (2,6-) relative to a chloromethyl group at position 1.[1] This "1,2,3-substitution pattern" creates a unique electronic and steric environment, making the benzylic carbon highly electrophilic yet shielded, which influences its reactivity in nucleophilic substitutions (

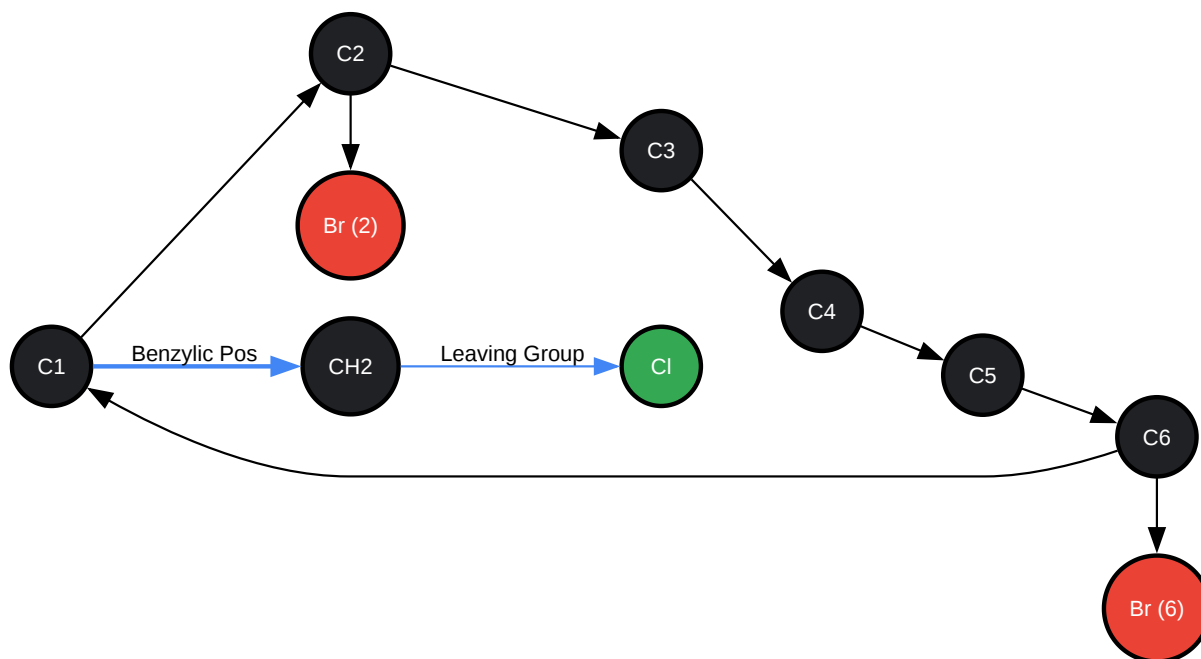
).[1]

Key Data Summary

Property	Value / Description
Chemical Name	2,6-Dibromobenzyl chloride
IUPAC Name	2-(chloromethyl)-1,3-dibromobenzene
Molecular Formula	
Molecular Weight	284.37 g/mol
CAS Number	Not widely indexed in commercial catalogs; typically prepared in situ or from precursors (see below). [1]
Key Precursor CAS	1013031-65-6 (2,6-Dibromobenzyl alcohol)
Related Analog CAS	93701-32-7 (2,6-Dibromobenzyl bromide)
Physical State	White to off-white crystalline solid (approx. [1] MP: 40–50 °C, estimated based on analogs). [1]
Solubility	Soluble in DCM, THF, Toluene, Chloroform; insoluble in water. [1]

Structural Visualization

The molecule features a central benzylic carbon flanked by two bulky bromine atoms.[\[1\]](#) This steric crowding prevents facile attack by large nucleophiles but allows for highly selective transformations with smaller, potent nucleophiles.[\[1\]](#)



[Click to download full resolution via product page](#)

Figure 1: Connectivity graph of 2,6-Dibromobenzyl chloride showing the steric shielding of the benzylic position by ortho-bromine atoms.[1]

Synthetic Pathways & Production[1][4]

Due to the specific halogenation pattern, 2,6-dibromobenzyl chloride is rarely sourced directly. [1] It is most reliably synthesized from 2,6-dibromobenzyl alcohol using thionyl chloride (

).[1] This method is preferred over direct benzylic chlorination of 2,6-dibromotoluene due to the risk of over-halogenation or ring chlorination.[1]

Protocol: Deoxychlorination of 2,6-Dibromobenzyl Alcohol

Objective: Convert 2,6-dibromobenzyl alcohol to 2,6-dibromobenzyl chloride with high fidelity.

Reagents:

- Precursor: 2,6-Dibromobenzyl alcohol (1.0 equiv) [CAS: 1013031-65-6][1][2]
- Reagent: Thionyl Chloride () (1.5–2.0 equiv)[1]
- Solvent: Dichloromethane (DCM) or Toluene (anhydrous)[1]
- Catalyst: DMF (catalytic drops, optional)[1]

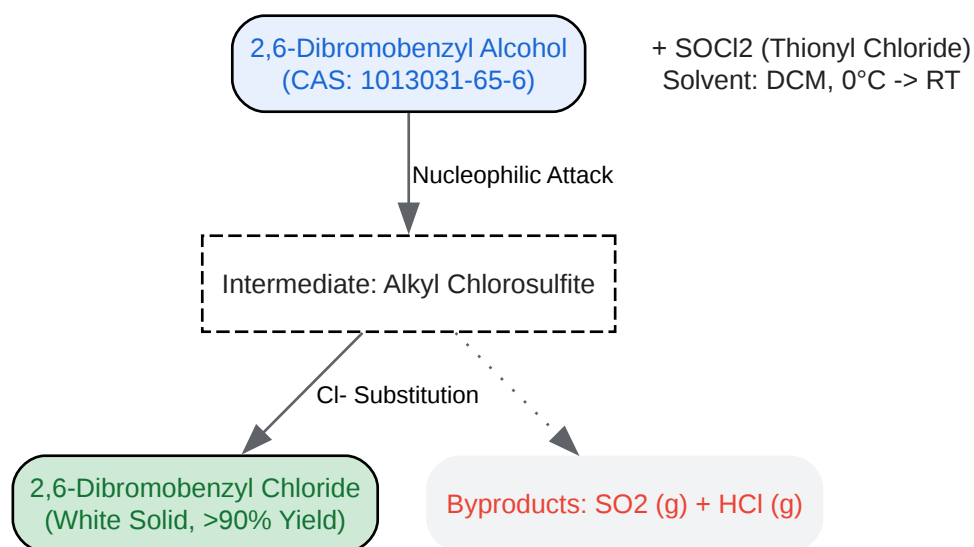
Step-by-Step Methodology:

- Preparation: In a flame-dried round-bottom flask equipped with a magnetic stir bar and a drying tube (CaCl₂), dissolve 2,6-dibromobenzyl alcohol (10 mmol) in anhydrous DCM (20 mL).
- Addition: Cool the solution to 0 °C in an ice bath. Add thionyl chloride (15 mmol) dropwise via a syringe over 10 minutes.[1] Caution: and HCl gas evolution will occur.[1]
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature. Stir for 2–4 hours. Monitor consumption of starting material via TLC (Hexane/EtOAc 8:2).
- Workup: Evaporate the solvent and excess under reduced pressure (rotary evaporator).
- Purification: The residue is typically a pure white solid.[1] If necessary, recrystallize from hexane or pass through a short silica plug (eluting with 5% EtOAc/Hexane) to remove trace acid.[1]

Mechanism & Validation: The reaction proceeds via an

(Substitution Nucleophilic internal) mechanism or

(if pyridine is used), where the chlorosulfite intermediate decomposes to yield the chloride with retention or inversion of configuration (irrelevant for this achiral substrate).[1]



[Click to download full resolution via product page](#)

Figure 2: Synthetic workflow for the conversion of the alcohol precursor to the chloride target.

Reactivity & Applications in Drug Discovery[2]

2,6-Dibromobenzyl chloride serves as a "lynchpin" scaffold.[1] The benzylic chloride allows for the attachment of the aryl ring to a larger pharmacophore, while the two bromine atoms serve as handles for subsequent cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig).[1]

Core Reactivity Modes

- Benzylic Substitution (

): The chloride is a good leaving group.[1] Reaction with amines, thiols, or alkoxides yields 2,6-dibromobenzyl-functionalized derivatives.[1]

- Note: The steric bulk of the ortho-bromines slows down

rates compared to unsubstituted benzyl chloride, requiring longer reaction times or stronger nucleophiles.[1]

- Lithiation/Exchange: The Ar-Br bonds can be selectively lithiated (using

-BuLi) to introduce formyl, carboxyl, or boronic acid groups after the benzylic substitution is complete.[1]

Case Study: Synthesis of Sulfonyl Chlorides

A primary application of this scaffold is in the synthesis of 2,6-dibromobenzylsulfonyl chloride, a potent electrophile for sulfonamide drug synthesis.[1]

- Step 1: 2,6-Dibromobenzyl chloride + Thiourea

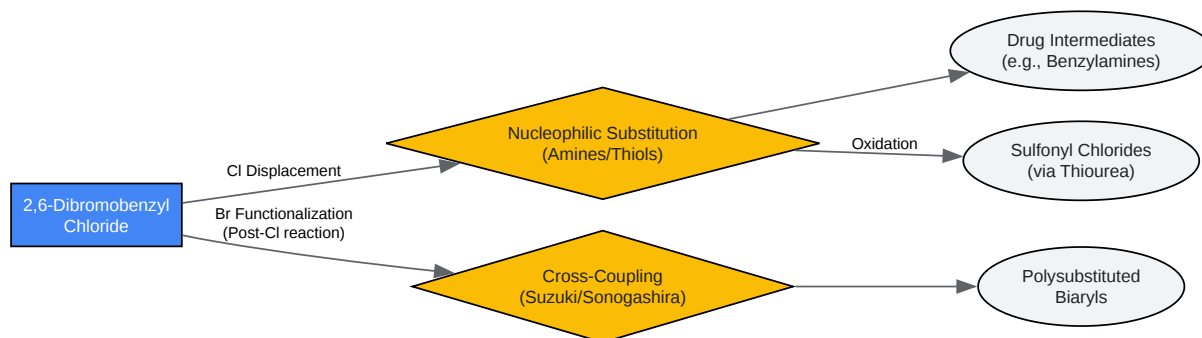
Isothiuronium salt.[1]

- Step 2: Oxidative chlorination (

or

)

Sulfonyl Chloride.[1]



[Click to download full resolution via product page](#)

Figure 3: Divergent synthetic utility of the 2,6-dibromobenzyl chloride scaffold.

Handling & Safety Protocols

As a benzylic halide, 2,6-dibromobenzyl chloride possesses alkylating properties and potential lachrymatory effects.[1]

- Hazard Classification: Corrosive (Skin Corr.[1] 1B), Lachrymator.[1]

- Storage: Store at 2–8 °C under inert atmosphere (Argon/Nitrogen). Moisture sensitive (hydrolyzes to alcohol over time).
- PPE: Nitrile gloves, safety goggles, and a working fume hood are mandatory.[1]
- Spill Cleanup: Adsorb with sand/vermiculite. Neutralize surfaces with dilute aqueous sodium bicarbonate.

References

- PubChem. "2,6-Dichlorobenzyl chloride (Analog Reference)." National Library of Medicine. [\[Link\]](#)[1]
- Google Patents. "Preparation process of 2,6-dibromobenzene methane sulfonyl chloride (CN108017522B)."[1]
- Chemistry LibreTexts. "Reactions of Alcohols with Thionyl Chloride." [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. CN102070398A - Preparation method of 2,6-difluorobenzyl bromide - Google Patents [\[patents.google.com\]](https://patents.google.com)
- 2. 1013031-65-6 Cas No. | 2,6-Dibromobenzyl alcohol | Apollo [\[store.apolloscientific.co.uk\]](https://store.apolloscientific.co.uk)
- To cite this document: BenchChem. [Technical Whitepaper: 2,6-Dibromobenzyl Chloride – Structural Analysis and Synthetic Utility[1]]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b372489/docs#technical-whitepaper-2-6-dibromobenzyl-chloride-structural-analysis-and-synthetic-utility-1\]](https://www.benchchem.com/product/b372489/docs#technical-whitepaper-2-6-dibromobenzyl-chloride-structural-analysis-and-synthetic-utility-1)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)